

4-Hydroxyphenyl diphenyl phosphate molecular formula and weight

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Compound of Interest

Compound Name: 4-Hydroxyphenyl diphenyl phosphate

Cat. No.: B2658905

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An In-depth Technical Guide to 4-Hydroxyphenyl diphenyl phosphate

This guide provides a comprehensive overview of **4-Hydroxyphenyl diphenyl phosphate**, a significant metabolite of the widely used organophosphate flame retardant, Triphenyl phosphate (TPHP). The content herein is curated for researchers, scientists, and professionals engaged in drug development and environmental science, focusing on its chemical properties, analytical methodologies, and biological interactions.

Core Chemical and Physical Properties

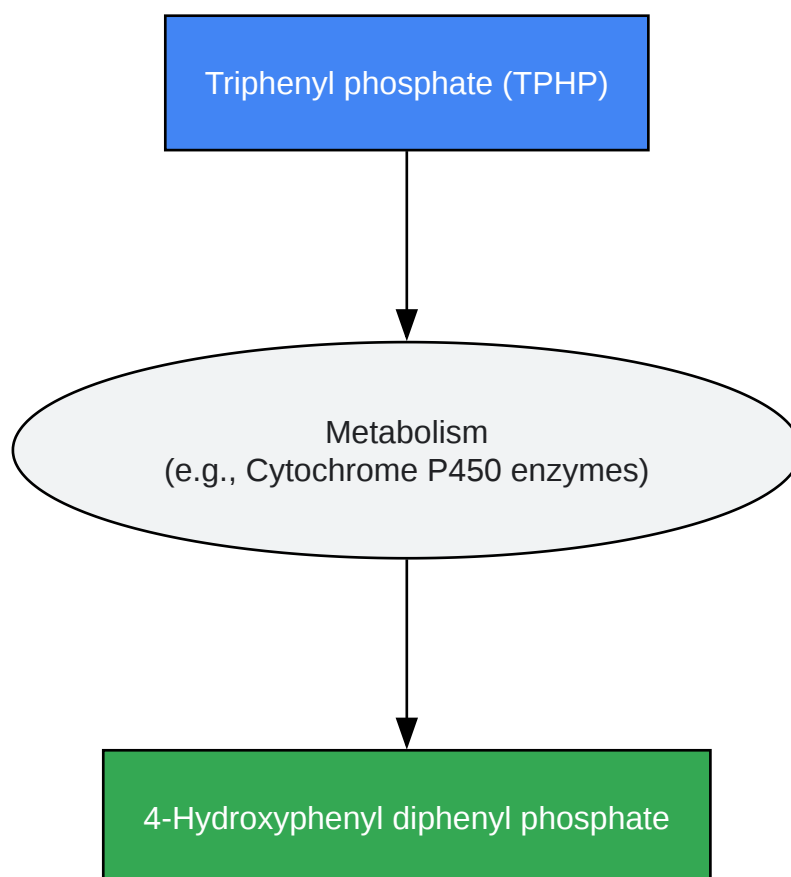
4-Hydroxyphenyl diphenyl phosphate is a notable metabolite in toxicological and environmental studies due to its prevalence and potential biological activity. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₅ O ₅ P	[1][2]
Molecular Weight	342.29 g/mol	[1][2]
IUPAC Name	(4-hydroxyphenyl) diphenyl phosphate	[2]
CAS Number	56806-74-7	[2]
SMILES	<chem>C1=CC=C(C=C1)OP(=O)(OC2=CC=CC=C2)OC3=CC=C(C=C3)O</chem>	[1][2]
InChIKey	NOPNBQOZUKISRP-UHFFFAOYSA-N	[2]

Synthesis and Metabolism

While specific synthesis protocols for **4-Hydroxyphenyl diphenyl phosphate** are not widely published, a general understanding can be derived from the synthesis of related phosphate esters. The synthesis of diphenyl phosphate, for instance, involves the reaction of phosphoric acid with phenol in the presence of a base and a catalyst.[3]

4-Hydroxyphenyl diphenyl phosphate is primarily formed in biological systems through the metabolic conversion of Triphenyl phosphate (TPHP). This biotransformation is a critical aspect of its presence in living organisms.



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Metabolic conversion of TPHP to its hydroxylated metabolite.

Experimental Protocols

Quantification in Biological Samples by LC-MS/MS

The following protocol is a representative method for the quantification of organophosphate flame retardant metabolites, including **4-Hydroxyphenyl diphenyl phosphate**, in human urine using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is adapted from established procedures for similar analytes.^[4]

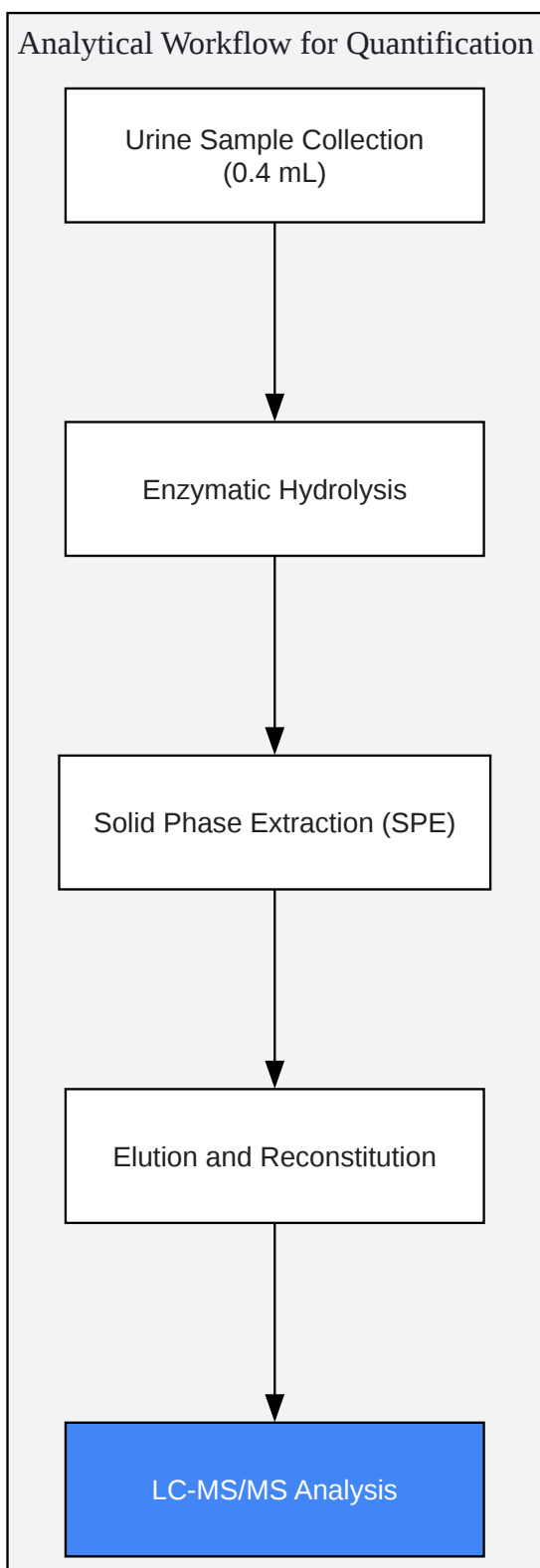
1. Sample Preparation

- **Enzymatic Hydrolysis:** To 0.4 mL of urine, add an internal standard spiking solution and a buffer for enzymatic hydrolysis of conjugated metabolites.

- Solid Phase Extraction (SPE): The hydrolyzed sample is loaded onto an SPE cartridge to extract the analytes of interest and remove interfering substances.
- Elution and Reconstitution: The analytes are eluted from the SPE cartridge, and the eluate is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Chromatographic Separation: A reversed-phase HPLC column is used to separate the target analytes. A typical mobile phase consists of a gradient of ammonium acetate in water and an organic solvent like acetonitrile.
- Mass Spectrometric Detection: Detection is performed using a tandem mass spectrometer with an electrospray ionization (ESI) source, operating in either positive or negative ion mode. Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for each analyte and internal standard.



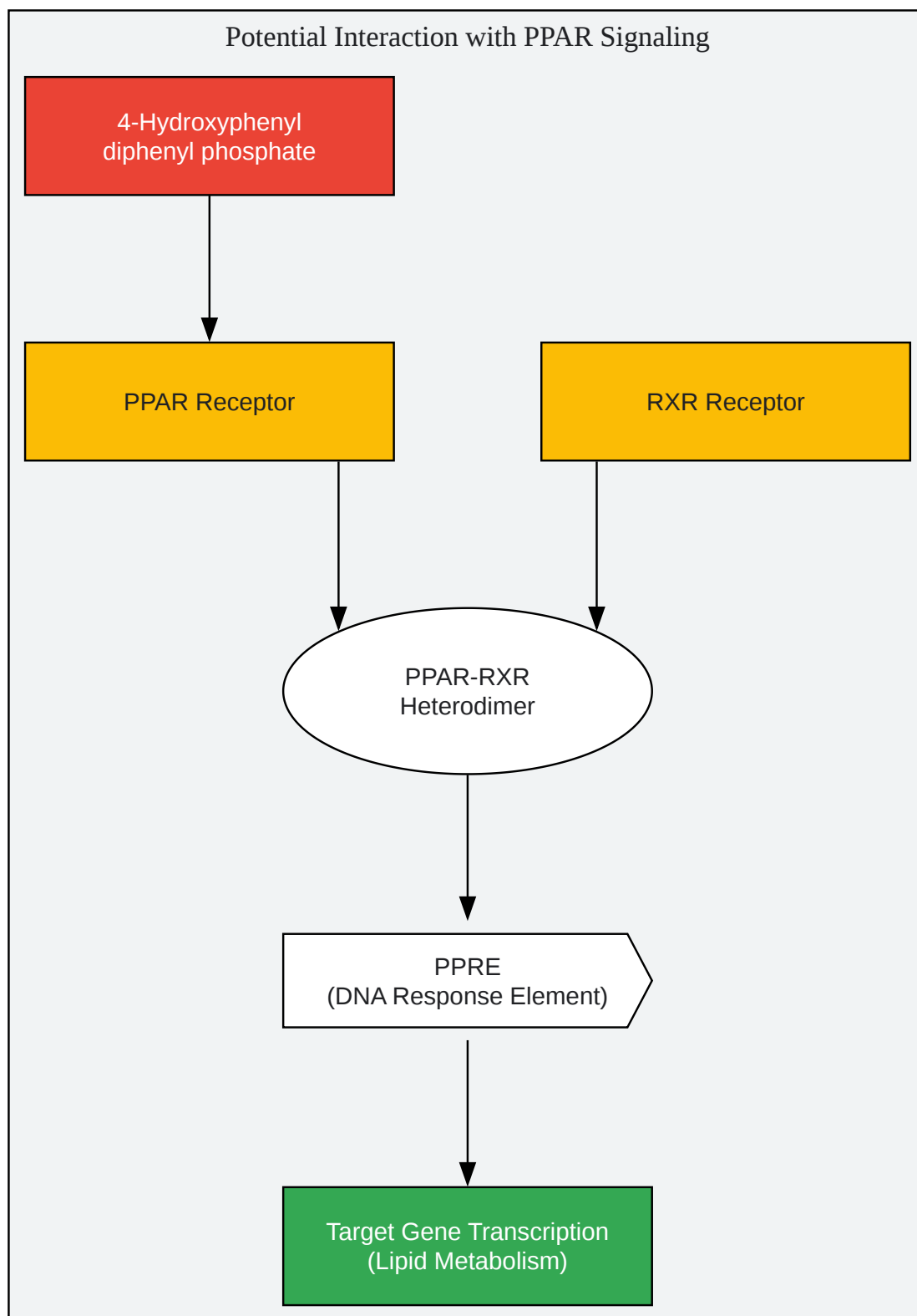
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Workflow for the analysis of **4-Hydroxyphenyl diphenyl phosphate**.

Biological Signaling Pathways

Research suggests that **4-Hydroxyphenyl diphenyl phosphate** and its parent compound, TPHP, may interact with biological signaling pathways, particularly those involved in metabolism. One such pathway is the Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathway, which plays a crucial role in lipid metabolism and adipogenesis.^{[5][6]}

The activation of PPARs, which are ligand-activated transcription factors, leads to the regulation of target genes involved in fatty acid storage and metabolism. While the precise mechanism of interaction for **4-Hydroxyphenyl diphenyl phosphate** is still under investigation, it is hypothesized to act as a ligand for PPARs, influencing these metabolic processes.



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Hypothesized interaction with the PPAR signaling pathway.

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